

Proper handling and storage conditions for methyl tetracosanoate.

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Compound of Interest

Compound Name: Methyl tetracosanoate

Cat. No.: B048067

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Application Notes and Protocols for Methyl Tetracosanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl tetracosanoate, also known as methyl lignocerate, is a saturated fatty acid methyl ester with the chemical formula $\text{CH}_3(\text{CH}_2)_{22}\text{COOCH}_3$. It is a white crystalline solid at room temperature and sees significant application in biomedical research, particularly in the field of lipidomics where it serves as an internal standard for the quantification of fatty acids.^[1] Its utility also extends to studies on metabolic pathways, such as insulin signaling and adipogenesis.^{[2][3]} Proper handling and storage of **methyl tetracosanoate** are crucial to maintain its integrity and ensure the validity of experimental results.

Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **methyl tetracosanoate** is essential for its proper handling and use in experimental settings.

Property	Value	Source
Appearance	White solid/powder or crystals	[3][4]
Molecular Formula	C ₂₅ H ₅₀ O ₂	[4][5][6]
Molecular Weight	382.66 g/mol	[3][5]
Melting Point	58-60 °C	[3][5][7]
Boiling Point	232 °C at 4 mmHg	[3][5][7]
Solubility	Soluble in organic solvents such as ethanol, chloroform, and tetrahydrofuran.[2][4][7] Slightly soluble in water.[7]	[2][4][7]
Flash Point	210 °C (410 °F)	

Safety and Handling Precautions

Adherence to safety protocols is paramount when working with any chemical substance. While **methyl tetracosanoate** is considered to have low toxicity, general laboratory safety practices should always be followed.[7]

3.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear safety goggles with side-shields.[5][8]
- Hand Protection: Wear appropriate chemical-resistant gloves.[5][9]
- Skin and Body Protection: Wear a lab coat or other impervious clothing to prevent skin contact.[5][8]
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols are generated, a suitable respirator may be necessary.[5][8]

3.2 General Handling

- Avoid contact with skin and eyes.[10][5][7]

- Avoid inhalation of dust or vapors.[\[5\]](#)[\[7\]](#)
- Ensure good ventilation in the handling area.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong alkalis.[\[5\]](#)

Storage Conditions

Proper storage is critical for maintaining the stability and shelf life of **methyl tetracosanoate**.

Storage Condition	Duration	Rationale
-80°C	Up to 2 years	Long-term storage of stock solutions.
-20°C	Up to 1 year or longer	Recommended for the solid compound and stock solutions to ensure stability. [2] [4]
2-8°C (Refrigerated)	Months	Suitable for short to medium-term storage of the solid compound in a tightly sealed container. [3]
Room Temperature	Short periods (e.g., during shipping)	Acceptable for brief durations. [5]

Key Storage Recommendations:

- Store in a tightly sealed container to prevent contamination.[\[10\]](#)[\[7\]](#)
- Store in a dry and cool area.[\[11\]](#)
- Keep away from direct sunlight and sources of ignition.[\[5\]](#)[\[7\]](#)

Experimental Protocols

5.1 Preparation of a Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **methyl tetracosanoate**, commonly used as an internal standard.

Materials:

- **Methyl tetracosanoate** (solid)
- Chloroform or Tetrahydrofuran (purged with an inert gas)^[4]
- Glass volumetric flask (e.g., 10 mL)
- Analytical balance
- Amber glass vial with a screw cap

Procedure:

- Accurately weigh 10 mg of **methyl tetracosanoate** using an analytical balance.
- Transfer the weighed solid to a 10 mL volumetric flask.
- Add a small amount of the chosen solvent (chloroform or tetrahydrofuran) to dissolve the solid.
- Once dissolved, add the solvent to the 10 mL mark.
- Cap the flask and invert several times to ensure a homogenous solution.
- Transfer the stock solution to a labeled amber glass vial for storage.
- Store the stock solution at -20°C or -80°C for long-term stability.^{[2][4]}

5.2 Use as an Internal Standard for Fatty Acid Analysis by GC-MS

This protocol outlines the use of the **methyl tetracosanoate** stock solution as an internal standard for the quantification of fatty acids in a biological sample.

Materials:

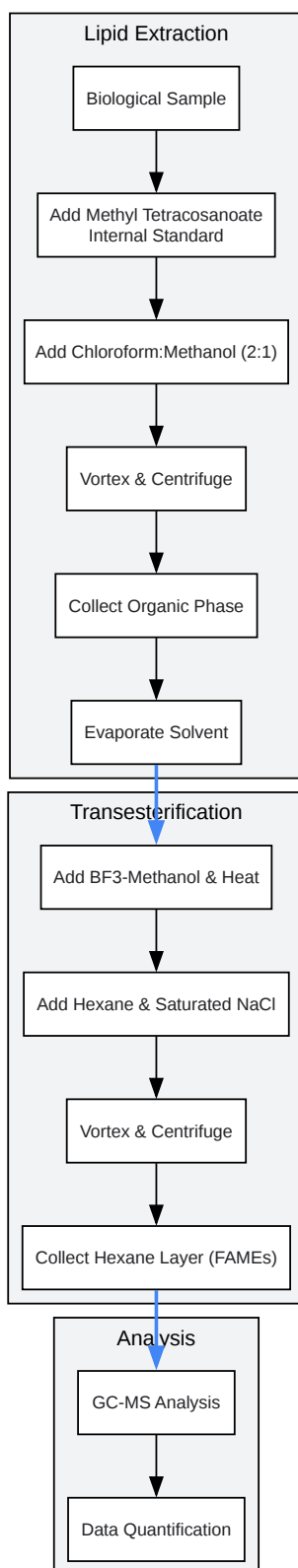
- Biological sample (e.g., plasma, tissue homogenate)
- **Methyl tetracosanoate** stock solution (1 mg/mL)
- Chloroform:Methanol (2:1, v/v)
- 0.9% NaCl solution
- BF₃-Methanol (14%)
- Hexane
- Saturated NaCl solution
- Centrifuge
- Nitrogen gas evaporator
- Heating block
- GC-MS system

Procedure:

- Lipid Extraction:
 1. To a known amount of the biological sample in a glass tube, add a precise volume of the **methyl tetracosanoate** internal standard stock solution.
 2. Add 3 mL of Chloroform:Methanol (2:1, v/v) and vortex vigorously for 2 minutes.[\[1\]](#)
 3. Add 0.6 mL of 0.9% NaCl solution to induce phase separation, vortex for 30 seconds, and centrifuge at 2,000 x g for 10 minutes.[\[1\]](#)
 4. Carefully collect the lower organic phase and transfer it to a new tube.[\[1\]](#)
 5. Evaporate the solvent to dryness under a gentle stream of nitrogen.[\[1\]](#)

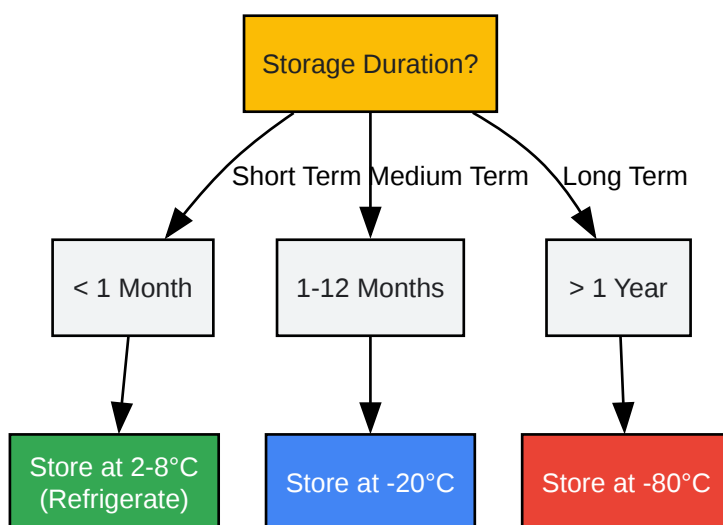
- Transesterification to Fatty Acid Methyl Esters (FAMES):
 1. To the dried lipid extract, add 1 mL of 14% BF_3 -Methanol.[\[1\]](#)
 2. Cap the tube tightly and heat at 100°C for 30 minutes.[\[1\]](#)
 3. Cool the tube to room temperature.
 4. Add 1 mL of hexane and 1 mL of saturated NaCl solution.[\[1\]](#)
 5. Vortex for 1 minute and centrifuge at 1,000 x g for 5 minutes.[\[1\]](#)
 6. Carefully collect the upper hexane layer containing the FAMES and transfer to a GC vial for analysis.[\[1\]](#)
- GC-MS Analysis:
 1. Inject the FAMES sample into the GC-MS system.
 2. Quantify the endogenous fatty acids by comparing their peak areas to the peak area of the **methyl tetracosanoate** internal standard.

Visualized Workflows



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Caption: Workflow for Fatty Acid Analysis Using **Methyl Tetracosanoate**.



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Caption: Decision Tree for **Methyl Tetracosanoate** Storage.

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